

N-methoxy-N,4-dimethylbenzamide: A Technical Overview for Chemical Research

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Compound of Interest

Compound Name: *N-methoxy-N,4-dimethylbenzamide*

Cat. No.: B051002

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CAS Number: 122334-36-5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-methoxy-N,4-dimethylbenzamide**, a member of the Weinreb amide class of compounds. Due to the limited availability of published research specifically on this molecule, this document combines available data with established principles for this class of reagents to offer a thorough technical resource.

Core Compound Data

N-methoxy-N,4-dimethylbenzamide is a substituted aromatic Weinreb amide. These amides are notable for their utility in organic synthesis, particularly in the formation of ketones from organometallic reagents.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₃ NO ₂	--INVALID-LINK--
Molecular Weight	179.22 g/mol	--INVALID-LINK--
Appearance	Colorless to Almost colorless clear liquid	--INVALID-LINK--
Purity	>95.0% (GC)	--INVALID-LINK--
Storage	Sealed in dry, room temperature	--INVALID-LINK--

Spectroscopic Data

While a complete set of spectroscopic data is not available in published literature, the following ¹³C NMR data has been reported.

Data Type	Details
¹³ C NMR Spectrum	A ¹³ C NMR spectrum is available on PubChem, provided by John Wiley & Sons, Inc.[1]

Proposed Synthesis Protocol

A specific, peer-reviewed synthesis protocol for **N-methoxy-N,4-dimethylbenzamide** is not readily available. However, a standard and reliable method for the synthesis of Weinreb amides involves the coupling of an acid chloride with N,O-dimethylhydroxylamine hydrochloride. The following is a representative experimental protocol based on this established methodology.

Reaction: 4-methylbenzoyl chloride + N,O-dimethylhydroxylamine hydrochloride → **N-methoxy-N,4-dimethylbenzamide**

Materials:

- 4-methylbenzoyl chloride
- N,O-dimethylhydroxylamine hydrochloride

- Pyridine or Triethylamine (base)
- Dichloromethane (solvent)
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- To a stirred solution of N,O-dimethylhydroxylamine hydrochloride in dichloromethane at 0 °C, add the base (e.g., pyridine or triethylamine) dropwise.
- Allow the mixture to stir for 15-30 minutes at 0 °C.
- Slowly add a solution of 4-methylbenzoyl chloride in dichloromethane to the reaction mixture.
- Allow the reaction to warm to room temperature and stir for several hours, monitoring by TLC until the starting material is consumed.
- Quench the reaction with water or a saturated aqueous solution of sodium bicarbonate.
- Separate the organic layer and wash sequentially with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to yield the pure **N-methoxy-N,4-dimethylbenzamide**.

Synthetic Utility: The Weinreb Ketone Synthesis

The primary utility of **N-methoxy-N,4-dimethylbenzamide** is as a precursor in the Weinreb ketone synthesis. This reaction allows for the formation of ketones from the reaction of the Weinreb amide with organometallic reagents, such as Grignard reagents or organolithium compounds. A key advantage of this method is that the intermediate tetrahedral adduct is

stabilized by chelation of the methoxy group to the metal, preventing the over-addition that leads to tertiary alcohols, a common side product in reactions with other carboxylic acid derivatives.[2]

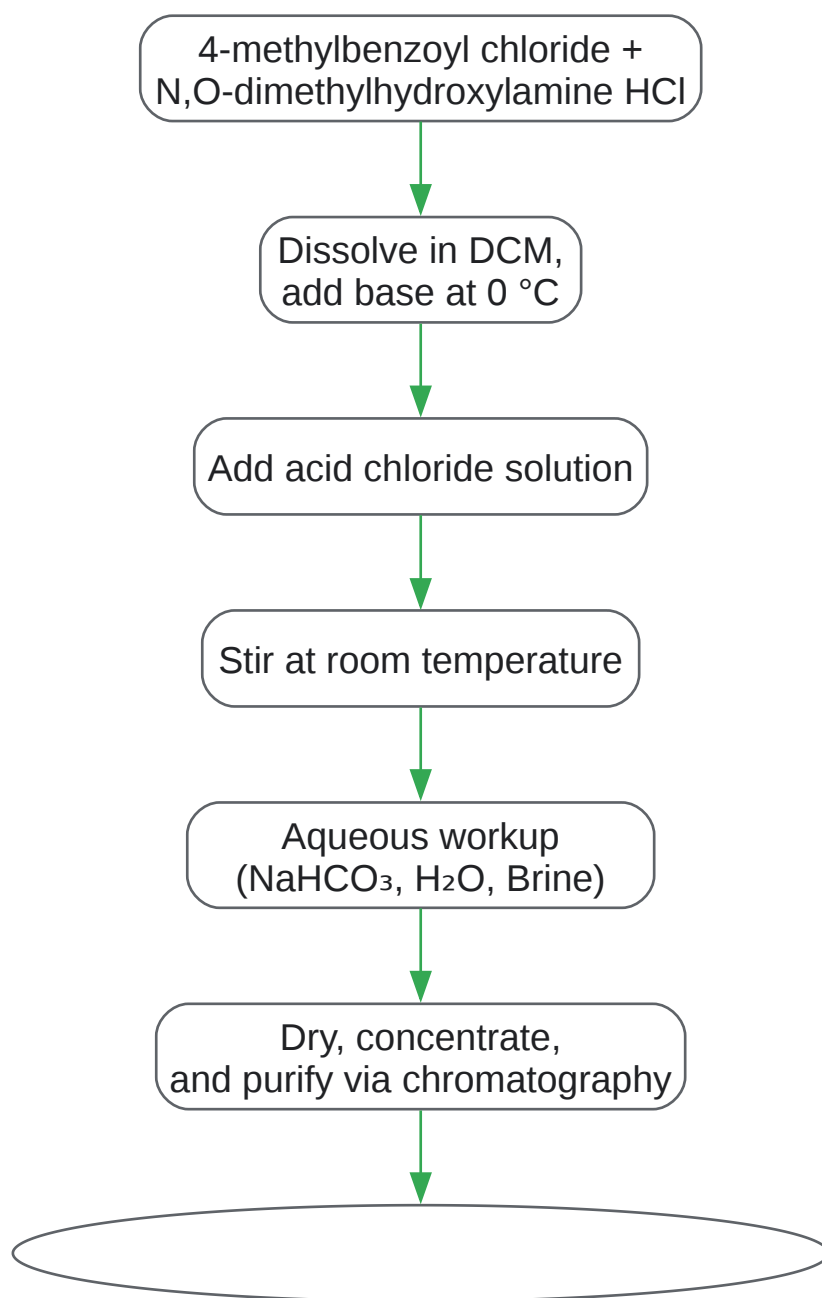
The general mechanism involves the nucleophilic addition of the organometallic reagent to the amide carbonyl, forming a stable, chelated intermediate. This intermediate does not collapse to the ketone until acidic workup.

Biological and Pharmacological Activity

There is currently no publicly available data on the biological or pharmacological activity of **N-methoxy-N,4-dimethylbenzamide**. Its primary known application is in the field of organic synthesis. Researchers in drug development may find its utility in the construction of more complex molecules with potential therapeutic applications.

Visualizations

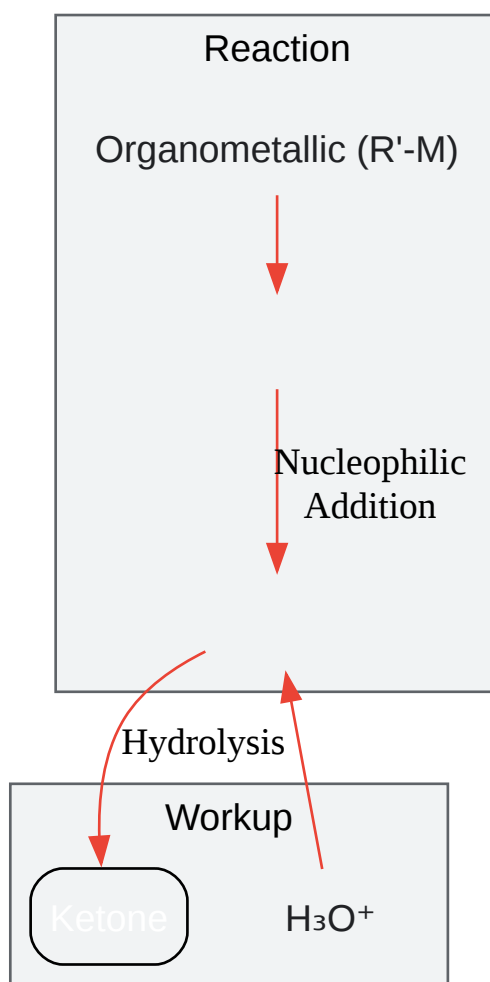
Synthesis Workflow



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Caption: Proposed workflow for the synthesis of **N-methoxy-N,4-dimethylbenzamide**.

General Mechanism of Weinreb Ketone Synthesis



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Caption: General mechanism of the Weinreb ketone synthesis.

Safety Information

N-methoxy-N,4-dimethylbenzamide is classified with the following GHS hazard statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

Standard laboratory safety precautions, including the use of personal protective equipment, should be observed when handling this compound.^[1]

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References

- 1. N-Methoxy-N,4-dimethylbenzamide | C₁₀H₁₃NO₂ | CID 5133773 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. www2.chem.wisc.edu [www2.chem.wisc.edu]
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